

A Technical Guide to the Solubility of Chinomethionate in Organic Solvents

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Compound of Interest

Compound Name: *Chinomethionate*

Cat. No.: *B1668619*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Chinomethionate**, a quinoxaline fungicide and acaricide, in various organic solvents. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and agrochemical formulation by presenting quantitative solubility data, detailed experimental methodologies, and a visual representation of the solubility determination workflow.

Core Data Presentation: Solubility of Chinomethionate

The solubility of **Chinomethionate** in a range of organic solvents at 20°C has been compiled from various chemical and toxicological databases. The data is presented in Table 1 for clear comparison and easy reference.

Solvent	Solubility (g/L) at 20°C
Dichloromethane	40[1]
Toluene	25[1]
Cyclohexanone	18[1]
Dimethylformamide	10[1]
Petroleum Oils	4[1]
Hexane	1.8[1]
Isopropanol	0.9[1]
Acetone	More soluble (qualitative)[2]
Chloroform	More soluble (qualitative)[2]
Benzene	Soluble (qualitative)
Dioxane	Soluble (qualitative)
Methanol	Slightly soluble, enhanced by heating

Note: Qualitative data indicates that while specific quantitative values were not found in the cited literature, the substance is known to be soluble in these solvents.

Experimental Protocols for Solubility Determination

While the precise experimental protocols used to generate the data in Table 1 are not publicly detailed, a standard and reliable methodology for determining the solubility of chemical compounds like **Chinomethionate** is the Shake-Flask Method, as outlined in OECD Guideline 105.[3][4] This method is considered the gold standard for determining the thermodynamic (or equilibrium) solubility of a compound.[5]

Below is a synthesized, detailed protocol that would be appropriate for determining the solubility of **Chinomethionate** in organic solvents.

Objective: To determine the saturation concentration of **Chinomethionate** in a given organic solvent at a specified temperature (e.g., 20°C).

Materials:

- **Chinomethionate** (analytical standard, purity >98%)
- Selected organic solvent (HPLC grade or equivalent)
- Glass flasks with stoppers (e.g., 50 mL Erlenmeyer flasks)
- Thermostatically controlled shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μ m PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system for concentration analysis.[\[6\]](#)[\[7\]](#)[\[8\]](#)

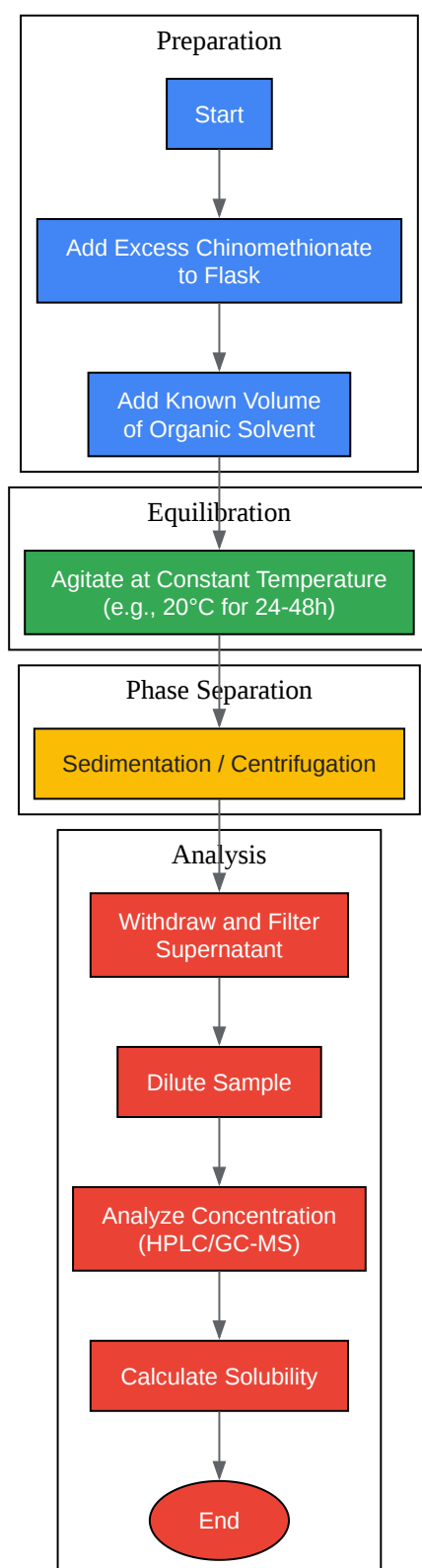
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Chinomethionate** to a glass flask. The excess is crucial to ensure that a saturated solution is formed.
 - Add a known volume of the organic solvent to the flask.
 - Securely stopper the flask to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a thermostatically controlled shaker bath set to the desired temperature ($20 \pm 0.5^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the time to equilibrium, but 24 to 48 hours is typical.[\[5\]](#)

- Phase Separation:
 - After equilibration, allow the solution to stand undisturbed in the temperature-controlled bath for at least 24 hours to allow the excess solid to sediment.
 - Alternatively, centrifuge the sample at the same temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter compatible with the organic solvent to remove any remaining undissolved microparticles.
 - Dilute the filtered sample with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Concentration Analysis:
 - Analyze the diluted sample using a validated analytical method, such as HPLC or GC-MS, to determine the concentration of **Chinomethionate**.
 - Prepare a calibration curve using standard solutions of **Chinomethionate** of known concentrations in the same solvent.
 - Calculate the concentration of **Chinomethionate** in the original saturated solution by accounting for the dilution factor.
- Data Reporting:
 - The solubility is reported as the mean of at least three replicate determinations, expressed in g/L or mg/mL.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Chinomethionate** using the shake-flask method.



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Workflow for Solubility Determination.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com